

# Spectroscopic Profile of 2-Bromo-1-Chlorobutane: A Technical Guide

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## Compound of Interest

Compound Name: *Bromo-chloro-butane*

Cat. No.: *B8364196*

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for 2-bromo-1-chlorobutane. Due to a lack of publicly available experimental spectra for this specific compound, this document leverages data from analogous compounds, namely 2-bromobutane and 2-chlorobutane, to forecast the expected spectroscopic characteristics. This guide also outlines general experimental protocols for acquiring such data.

## Molecular Structure and Spectroscopic Correlation

The structure of 2-bromo-1-chlorobutane dictates its interaction with electromagnetic radiation, giving rise to unique spectroscopic fingerprints. Understanding the relationship between the molecular structure and the resulting spectra is crucial for structural elucidation and characterization.



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